

# MCPA-thioethyl: A Technical Guide to its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MCPA-thioethyl

Cat. No.: B1675963

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**MCPA-thioethyl**, a notable member of the phenoxyacetic acid class of herbicides, serves as a selective and systemic agent for controlling broadleaf weeds. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, synthesis, and mode of action, tailored for researchers, scientists, and drug development professionals.

## Chemical Structure and Identification

**MCPA-thioethyl**, chemically known as S-ethyl (4-chloro-2-methylphenoxy)ethanethioate, is a synthetic organic compound.<sup>[1][2]</sup> Its structure features a phenoxy ring substituted with chlorine and a methyl group, linked to a thioester functional group.

Table 1: Chemical Identifiers for **MCPA-thioethyl**

Identifier	Value
IUPAC Name	S-ethyl (4-chloro-2-methylphenoxy)ethanethioate[1]
CAS Name	S-ethyl 2-(4-chloro-2-methylphenoxy)ethanethioate[1]
CAS Registry Number	25319-90-8[3]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> ClO <sub>2</sub> S
Canonical SMILES	CCSC(=O)COC1=C(C=C(C=C1)Cl)C
InChI Key	AZFKQCNGMSSWDS-UHFFFAOYSA-N
PubChem CID	32876
EC Number	246-831-4

## Physicochemical Properties

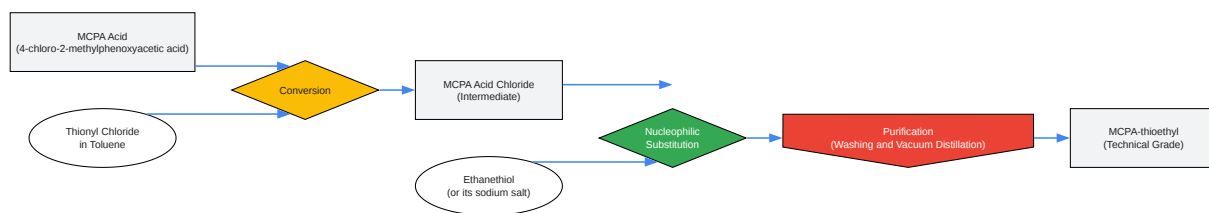
The physical and chemical characteristics of **MCPA-thioethyl** are crucial for its application and environmental fate. It exists as a white crystalline solid at room temperature.

Table 2: Physicochemical Properties of **MCPA-thioethyl**

Property	Value	Source
Molecular Weight	244.74 g/mol	
Melting Point	41.5 °C	
Boiling Point	345.9 °C at 760 mmHg	
Degradation Point	280 °C	
Flash Point	163 °C	
Vapor Pressure at 20 °C	0.13 mPa	
Water Solubility at 20 °C (pH 7)	2.28 mg/L	
LogP (Octanol/Water Partition Coefficient)	3.30690	
Density	1.209 g/cm <sup>3</sup>	

## Synthesis and Mode of Action

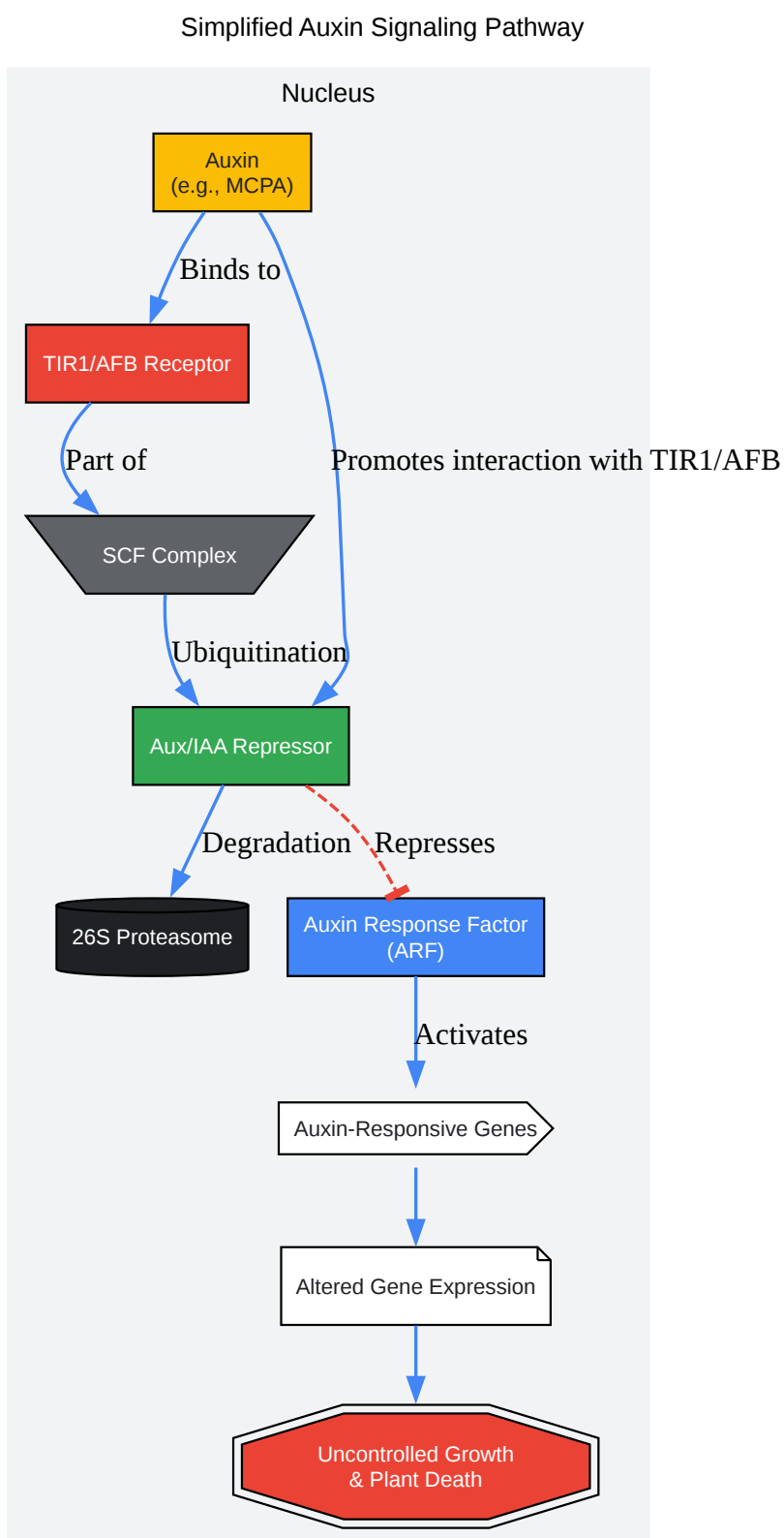
The commercial synthesis of **MCPA-thioethyl** is a two-step process. It begins with the conversion of MCPA acid (4-chloro-2-methylphenoxyacetic acid) to its acid chloride, which is then reacted with ethanethiol to form the thioester.



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**Figure 1:** Commercial synthesis workflow of **MCPA-thioethyl**.

**MCPA-thioethyl** functions as a synthetic auxin, mimicking the action of the plant growth hormone indole-3-acetic acid (IAA). This mimicry leads to uncontrolled and unsustainable growth in susceptible plants, primarily broadleaf weeds, ultimately causing their death. The parent compound, MCPA, is known to be the active form.



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**Figure 2:** The auxin signaling pathway, the mode of action for **MCPA-thioethyl**.

## Experimental Protocols

Detailed experimental protocols for the analysis of **MCPA-thioethyl** are crucial for research and quality control. While specific protocols for the thioethyl ester are not extensively detailed in publicly available literature, methods for the parent compound, MCPA, are well-established and can be adapted.

## Analytical Methods

### 1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and selective technique for the analysis of phenoxy herbicides. Due to the low volatility of the acid form, a derivatization step is often required.

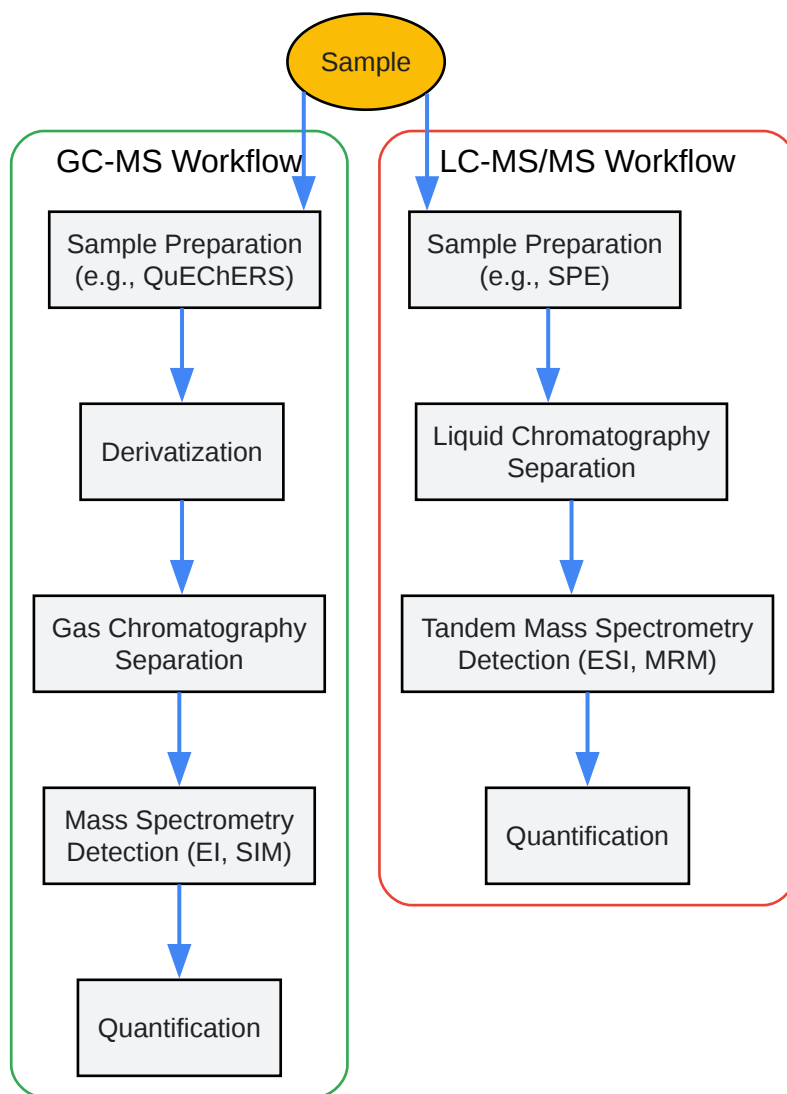
- Sample Preparation (Soil): A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method can be employed for extraction from soil samples.
  - Homogenize and sieve the soil sample.
  - Extract a known weight of soil with acetonitrile.
  - Add partitioning salts (e.g., magnesium sulfate, sodium chloride) and centrifuge.
  - The supernatant is subjected to dispersive solid-phase extraction (d-SPE) for cleanup.
- Derivatization: The extract is derivatized to increase volatility, for example, by methylation to form the methyl ester.
- GC-MS Conditions (General):
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Carrier Gas: Helium.
  - Injection Mode: Splitless.
  - Temperature Program: An optimized temperature ramp to ensure good separation.

- MS Detection: Electron ionization (EI) with selected ion monitoring (SIM) for enhanced sensitivity and specificity.

## 2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity without the need for derivatization, making it suitable for polar compounds like phenoxy acids.

- Sample Preparation (Water): Solid-phase extraction (SPE) is commonly used to concentrate the analyte and clean up the sample.
  - Acidify the water sample to pH 2-3.
  - Condition a C18 SPE cartridge with methanol and acidified water.
  - Load the sample onto the cartridge.
  - Wash the cartridge to remove interferences.
  - Elute the analyte with a suitable solvent like methanol.
- LC-MS/MS Conditions (General):
  - Column: A reverse-phase C18 column.
  - Mobile Phase: A gradient of acidified water (e.g., with formic acid) and an organic solvent like acetonitrile or methanol.
  - Ionization: Electrospray ionization (ESI) in negative mode.
  - MS/MS Detection: Multiple reaction monitoring (MRM) of specific precursor-to-product ion transitions for quantification and confirmation. A common transition for MCPA is  $m/z$  199  $\rightarrow$  141.



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